

N-Benzylcinchonidinium Chloride: A Technical Guide to Solubility and Stability

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Compound of Interest

Compound Name: *N-Benzylcinchonidinium chloride*

Cat. No.: *B15597294*

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For Researchers, Scientists, and Drug Development Professionals

N-Benzylcinchonidinium chloride is a prominent member of the cinchona alkaloid-derived quaternary ammonium salts, widely employed as a chiral phase-transfer catalyst in asymmetric synthesis. Its efficacy in catalyzing stereoselective reactions, such as alkylations, Michael additions, and epoxidations, makes it a valuable tool in the synthesis of complex chiral molecules, particularly in the pharmaceutical industry.^{[1][2]} This technical guide provides a comprehensive overview of the available data on the solubility and stability of **N-Benzylcinchonidinium chloride**, critical parameters for its storage, handling, and application in synthetic protocols.

Core Properties

Property	Value	Source(s)
Synonyms	(8S,9R)-(-)-N-Benzylcinchonidinium chloride, BCDC	[1]
CAS Number	69257-04-1	[1][3]
Molecular Formula	C ₂₆ H ₂₉ ClN ₂ O	[1][3]
Molecular Weight	420.97 g/mol	[3][4]
Appearance	White to slightly yellow or beige crystalline powder	[1][3][5]
Melting Point	173-210 °C (with decomposition)	[1][3][4][5]
Optical Rotation	[α] ²⁰ /D approx. -180° to -195° (c=1 to 1.3 in H ₂ O)	[1][3]

Solubility Profile

Quantitative solubility data for **N-Benzylcinchonidinium chloride** is not extensively documented in publicly available literature. However, qualitative descriptions and purification procedures provide valuable insights into its solubility in various common laboratory solvents.

Qualitative Solubility Data

Solvent	Solubility	Notes	Source(s)
Water	Soluble	Used as a solvent for measuring optical rotation and in purification.	[3] [4] [6]
Methanol	Soluble	Listed as a solvent in which the compound is soluble.	[3] [6]
Ethanol	Soluble	Used for recrystallization, often from hot ethanol.	[3] [4] [6]
Ethyl Acetate	Soluble	Mentioned as a solvent in which the compound is soluble.	[6]
Acetone	Sparingly Soluble / Insoluble	Used as an anti-solvent to precipitate the product after synthesis and during purification from aqueous solutions.	[4] [7]
Diethyl Ether	Sparingly Soluble / Insoluble	Used in combination with ethanol for recrystallization, suggesting it acts as an anti-solvent.	[3] [4]

Based on its quaternary ammonium salt structure, **N-Benzylcinchonidinium chloride** is expected to be soluble in polar protic solvents like water and lower alcohols, and less soluble in nonpolar aprotic solvents.

Stability and Storage

The stability of **N-Benzylcinchonidinium chloride** is a critical factor for its effective use as a catalyst. Degradation can lead to loss of catalytic activity and enantioselectivity. The available information suggests sensitivity to temperature, and potentially to atmospheric conditions and light.

Storage Recommendations: There are conflicting reports regarding optimal storage conditions. Some sources recommend storage at room temperature, while others specify refrigeration under an inert atmosphere.^{[1][3][5]}

- **Standard Storage:** Store in well-closed, light-resistant containers at ambient temperature.^{[1][5]}
- **Precautionary Storage:** For long-term stability and to minimize potential degradation, storage at 2-8°C under an inert gas (e.g., nitrogen or argon) is recommended.^[3]

Thermal Stability: The compound is known to decompose upon melting, with reported melting points ranging from 173°C to 210°C.^{[3][4][5]} This indicates that prolonged exposure to high temperatures should be avoided.

Chemical Stability: As a cinchona alkaloid derivative, **N-Benzylcinchonidinium chloride** may be susceptible to degradation under strongly basic conditions. Quaternary ammonium salts with β -hydrogens can undergo Hofmann elimination, which could be a potential degradation pathway for this catalyst, especially at elevated temperatures in the presence of a strong base.

Experimental Protocols

Detailed, validated protocols for the quantitative determination of solubility and stability of **N-Benzylcinchonidinium chloride** are not readily available. However, standard methodologies for compounds of this class can be adapted.

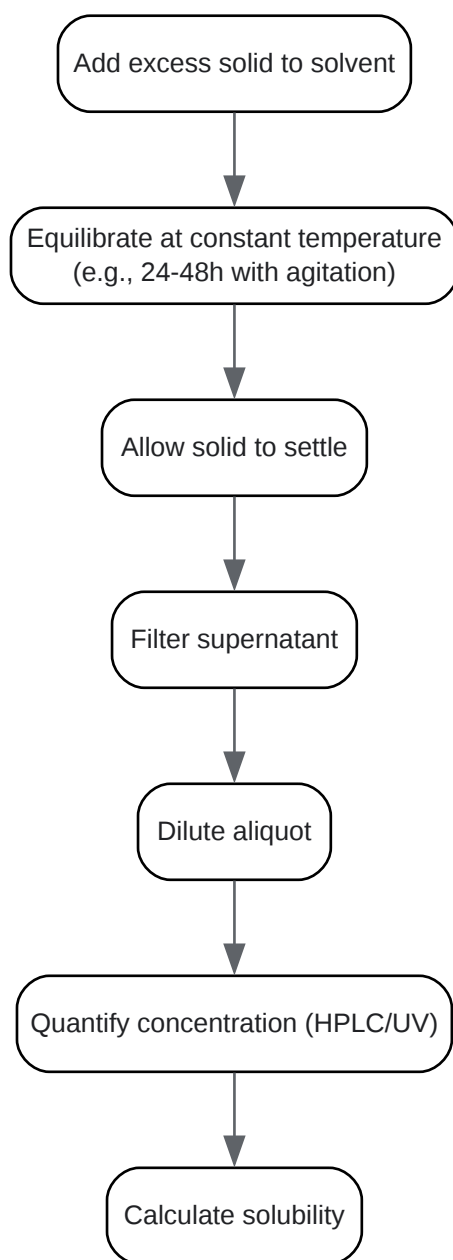
1. Protocol for Solubility Determination (Isothermal Shake-Flask Method)

This method is considered the gold standard for determining the equilibrium solubility of a solid in a solvent.

- **Objective:** To determine the saturation concentration of **N-Benzylcinchonidinium chloride** in a given solvent at a specific temperature.

- Methodology:
 - Add an excess amount of **N-Benzylcinchonidinium chloride** to a known volume of the selected solvent in a sealed flask.
 - Agitate the flask in a constant temperature bath for a prolonged period (e.g., 24-48 hours) to ensure equilibrium is reached.
 - After equilibration, allow the undissolved solid to settle.
 - Carefully withdraw a known volume of the supernatant, ensuring no solid particles are transferred. This can be achieved by filtration through a syringe filter compatible with the solvent.
 - Dilute the aliquot with a suitable solvent to a concentration within the working range of the analytical method.
 - Quantify the concentration of **N-Benzylcinchonidinium chloride** in the diluted sample using a validated analytical technique, such as UV-Vis spectrophotometry or HPLC.
 - Calculate the original solubility, accounting for the dilution factor.

Workflow for Solubility Determination



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Caption: Isothermal shake-flask method workflow.

2. Protocol for Stability Testing (Forced Degradation Study)

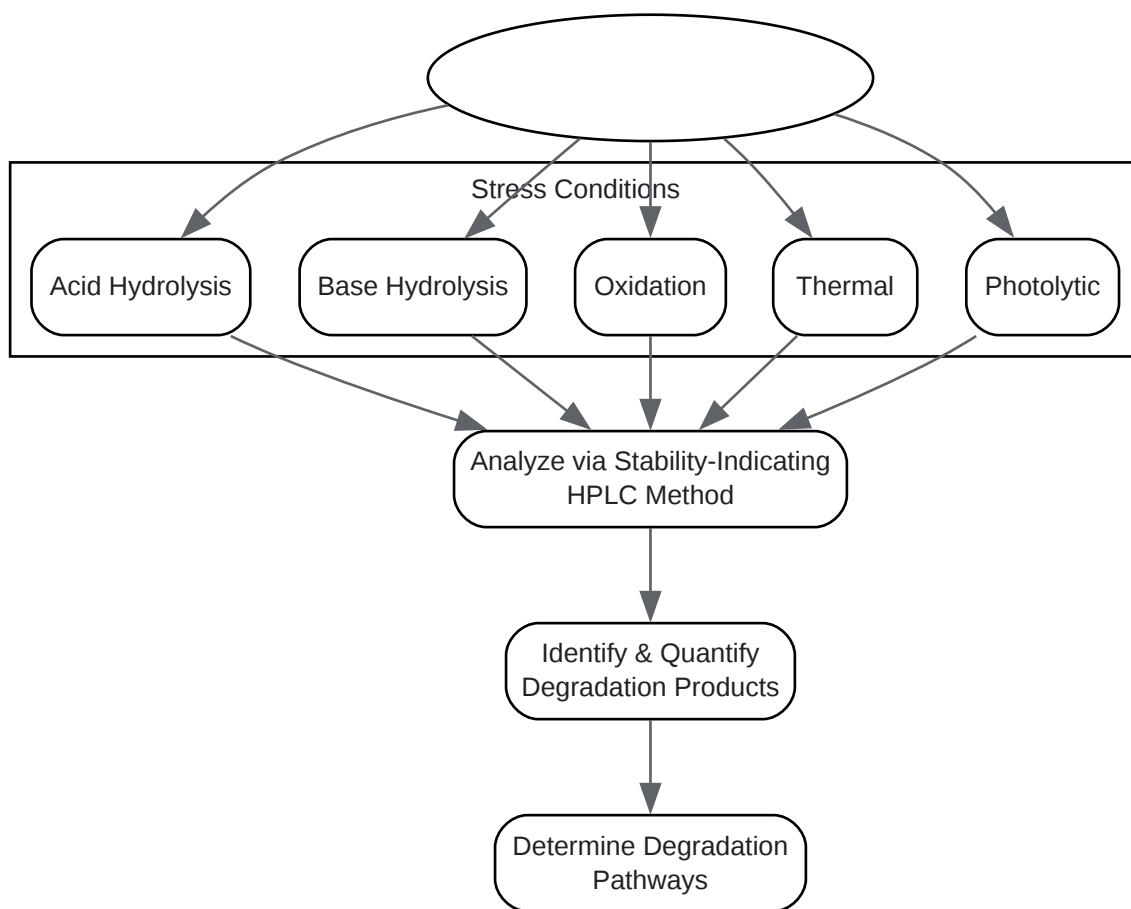
Forced degradation studies are essential to identify potential degradation pathways and to develop stability-indicating analytical methods.

- Objective: To assess the stability of **N-Benzylcinchonidinium chloride** under various stress conditions.
- Methodology:
 - Prepare solutions or suspensions of **N-Benzylcinchonidinium chloride** in appropriate solvents.
 - Expose the samples to a range of stress conditions as outlined in the table below.
 - At specified time points, withdraw samples.
 - Analyze the samples using a stability-indicating HPLC method capable of separating the intact compound from any degradation products. A diode-array detector (DAD) is useful for comparing the UV spectra of new peaks with the parent compound.
 - Quantify the remaining amount of **N-Benzylcinchonidinium chloride** and identify and quantify any major degradation products.

Forced Degradation Conditions

Condition	Typical Parameters	Purpose
Acid Hydrolysis	0.1 M HCl, heated (e.g., 60°C)	To test stability in acidic conditions.
Base Hydrolysis	0.1 M NaOH, heated (e.g., 60°C)	To test stability in basic conditions and assess risk of Hofmann elimination.
Oxidative	3% H ₂ O ₂ , room temperature	To test susceptibility to oxidation.
Thermal	Solid sample heated (e.g., 105°C)	To assess thermal stability in the solid state.
Photostability	Solution exposed to UV/Vis light (ICH Q1B guidelines)	To test stability to light exposure.

Logical Flow for Stability Assessment



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